

Introduction: The Strategic Value of a Trifunctional Pyridine Building Block

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Compound of Interest

Compound Name: 2-Fluoro-5-iodo-3-nitropyridine

CAS No.: 426463-16-3

Cat. No.: B1586669

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2-Fluoro-5-iodo-3-nitropyridine is a highly functionalized heterocyclic compound of significant interest to the chemical research community, particularly those in drug discovery and materials science. Its structure, featuring three distinct and reactive functional groups—a nitro group, a fluorine atom, and an iodine atom—on a pyridine scaffold, makes it an exceptionally versatile synthetic intermediate. The electron-deficient nature of the pyridine ring, amplified by the potent electron-withdrawing nitro group, activates the molecule for a range of transformations. This guide provides a comprehensive overview of its commercial availability, physicochemical properties, safety protocols, and synthetic utility, designed for the practicing research scientist.

Chapter 1: Strategic Importance in Research and Development

The utility of substituted pyridines in applied chemistry is well-established. The specific combination of functionalities in **2-fluoro-5-iodo-3-nitropyridine** allows for selective, sequential reactions, making it a valuable precursor for complex molecular architectures.

- **Pharmaceutical and Agrochemical Synthesis:** Halogenated and nitrated pyridines are crucial intermediates in the synthesis of bioactive molecules.^{[1][2]} The fluorine atom, in particular, is

a celebrated component in medicinal chemistry, often introduced to enhance metabolic stability, binding affinity, and lipophilicity of drug candidates.[3][4] The iodo group serves as a versatile handle for carbon-carbon and carbon-heteroatom bond formation, essential for building the core structures of novel therapeutics and next-generation pesticides.[1][5]

- **Materials Science:** Pyridine-based structures are integral to the development of advanced materials, including organic semiconductors and specialized polymers.[2] The electronic properties imparted by the fluoro and nitro groups can be harnessed to fine-tune the performance of these materials.

Chapter 2: Commercial Availability and Procurement

While **2-Fluoro-5-iodo-3-nitropyridine** is a specialized reagent, its isomers and closely related analogs are commercially available from various chemical suppliers, indicating a clear supply chain for this class of compounds. Researchers should note that CAS numbers are specific to isomers; careful verification is essential before procurement.

A closely related and commercially available isomer is 2-Fluoro-3-iodo-5-nitropyridine (CAS No. 884495-33-4). Its availability provides a reliable proxy for sourcing and handling protocols.

Table 1: Commercial Supplier Data for Related Pyridine Building Blocks

Compound Name	CAS Number	Supplier Example	Purity	Notes
2-Fluoro-3-iodo-5-nitropyridine	884495-33-4	ChemScene	≥98%	Available in research quantities.[6]
2-Chloro-5-iodo-3-nitropyridine	426463-05-0	Fluorochem	95%	A chloro-analog, useful for comparative reactivity studies. [7]
2-Fluoro-5-iodopyridine	171197-80-1	Sigma-Aldrich, TCI	97% to >98%	A denitrated analog, widely available.[8]

| 2-Fluoro-3-iodo-5-methylpyridine | 153034-78-7 | Sigma-Aldrich | Not specified | A methyl-substituted analog.^[9] |

This data indicates that while the exact 2-fluoro-5-iodo-3-nitro isomer may require custom synthesis, the necessary chemical space is well-explored and commercially accessible through its analogs.

Chapter 3: Physicochemical Properties and Characterization

Understanding the physical and chemical properties of a reagent is fundamental to its successful application in synthesis. The data below is for the closely related, commercially available analogs, which serve as an excellent reference.

Table 2: Physicochemical Properties of Related Halogenated Nitropyridines

Property	2-Fluoro-3-iodo-5-nitropyridine ^[6]	2-Chloro-5-iodo-3-nitropyridine ^[7]	2-Fluoro-5-iodopyridine ^[10]
Molecular Formula	C ₅ H ₂ FIN ₂ O ₂	C ₅ H ₂ ClIN ₂ O ₂	C ₅ H ₃ FIN
Molecular Weight	267.98 g/mol	284.44 g/mol	222.99 g/mol
Appearance	Not specified	Solid	Off-white to yellow solid/liquid
Melting Point	Not specified	77 to 81 °C	33-37 °C
Purity	≥98%	95%	97-99.95%

| Storage | Sealed in dry, 2-8 °C | Not specified | 4 °C, protect from light |

For characterization, researchers can expect ¹H, ¹³C, and ¹⁹F NMR spectroscopy to be primary tools for structure verification. Resources like SpectraBase offer spectral data for analogous compounds, which can aid in the interpretation of experimental results.^[11]

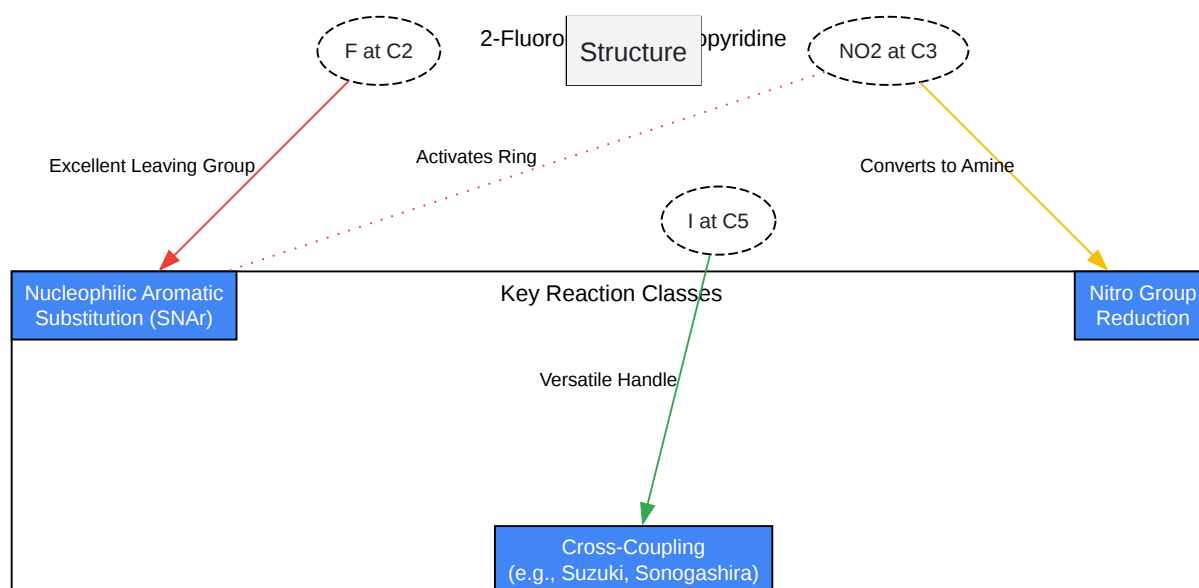
Chapter 4: Safety, Handling, and Storage

Substituted nitropyridines require careful handling due to their potential toxicity and reactivity. Safety data for analogous compounds provide a robust framework for safe laboratory practices.

- Hazard Identification: Based on related compounds, **2-fluoro-5-iodo-3-nitropyridine** should be considered harmful if swallowed, a skin irritant, and a serious eye irritant.[\[12\]](#)[\[13\]](#)
- Precautionary Measures:
 - Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[\[14\]](#)
 - Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat. For solids, a dust mask may be appropriate.[\[14\]](#)
 - Handling: Avoid breathing dust, fumes, or vapors.[\[14\]](#) Wash hands thoroughly after handling. Keep away from heat and ignition sources.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[6\]](#) Some analogs are noted to be light-sensitive, so storage in an amber vial or dark location is recommended.[\[10\]](#)[\[13\]](#)
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases.[\[13\]](#)

Chapter 5: Reactivity Profile and Synthetic Utility

The synthetic power of **2-fluoro-5-iodo-3-nitropyridine** stems from the distinct reactivity of its three functional groups. This allows for a modular and predictable approach to building molecular complexity.



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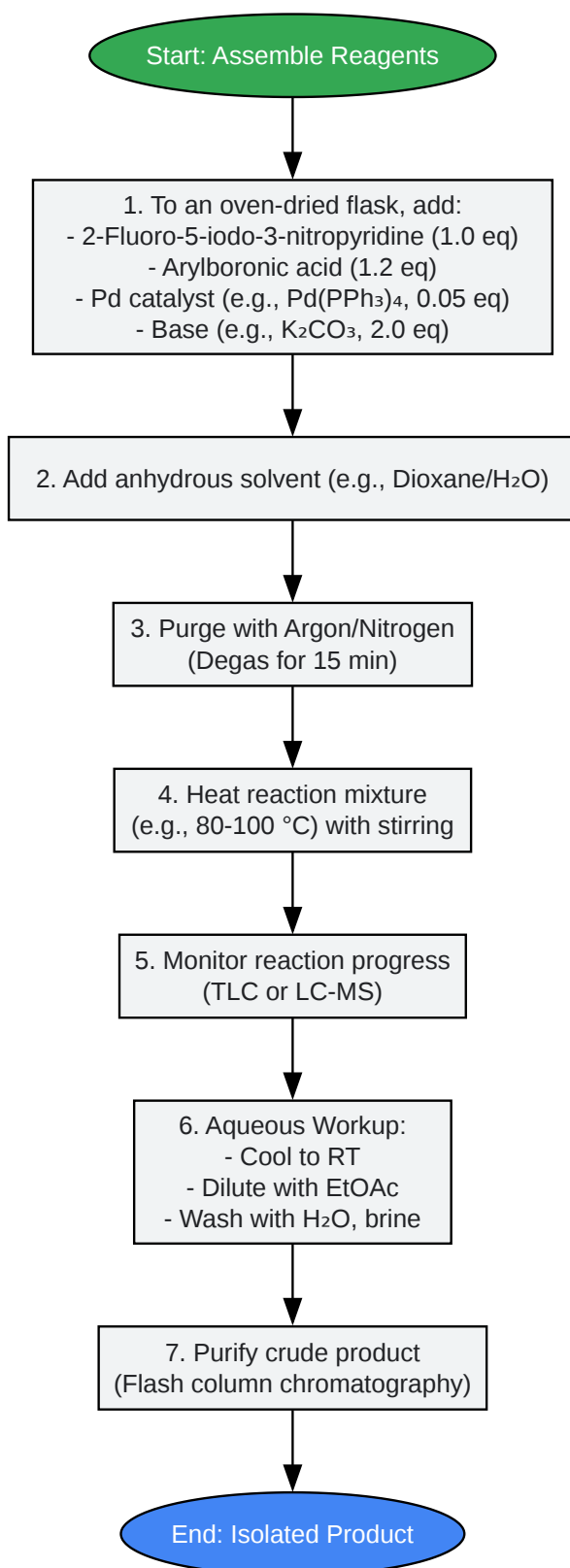
Caption: Reactivity sites on **2-Fluoro-5-iodo-3-nitropyridine**.

- **Nucleophilic Aromatic Substitution (S_NAr):** The fluorine atom at the 2-position is highly activated towards displacement by nucleophiles. This is due to the strong electron-withdrawing effects of both the ring nitrogen and the nitro group at the 3-position, which stabilize the negatively charged Meisenheimer intermediate.^{[15][16]} This makes the introduction of O-, N-, and S-nucleophiles a straightforward process. Fluorine is an excellent leaving group in S_NAr reactions on electron-deficient rings.^[17]
- **Palladium-Catalyzed Cross-Coupling:** The iodine atom at the 5-position is an ideal handle for a wide array of cross-coupling reactions, including Suzuki, Sonogashira, Heck, and Buchwald-Hartwig aminations.^[5] This allows for the facile introduction of aryl, alkyl, alkynyl, and amino substituents, providing a powerful tool for library synthesis and lead optimization.
- **Nitro Group Reduction:** The nitro group can be readily reduced to an amino group using standard conditions (e.g., H_2 , Pd/C; or $SnCl_2$).^[15] This unmask a new reactive site,

enabling further derivatization through amide bond formation, diazotization, or other amine-based chemistries.

Chapter 6: Exemplar Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol provides a validated, general methodology for leveraging the iodo-substituent in a palladium-catalyzed C-C bond formation, a cornerstone reaction in modern drug development.



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Caption: Experimental workflow for a Suzuki-Miyaura coupling reaction.

Methodology:

- **Reaction Setup:** To an oven-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add **2-fluoro-5-iodo-3-nitropyridine** (1.0 eq.), the desired arylboronic acid or ester (1.1-1.5 eq.), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.02-0.10 eq.), and a base, typically an aqueous solution of Na_2CO_3 or K_2CO_3 (2.0-3.0 eq.).
- **Solvent Addition:** Add a degassed solvent system, such as a mixture of 1,4-dioxane and water (e.g., 4:1 v/v).
- **Reaction Execution:** Stir the mixture vigorously and heat to a temperature between 80-110 °C. The optimal temperature and reaction time will depend on the specific substrates.
- **Monitoring:** Monitor the reaction's progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting iodopyridine is consumed.
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute the mixture with an organic solvent like ethyl acetate and wash sequentially with water and brine. Dry the organic layer over anhydrous Na_2SO_4 or MgSO_4 , filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue via flash column chromatography on silica gel using an appropriate eluent system (e.g., hexanes/ethyl acetate gradient) to yield the pure cross-coupled product.

This self-validating protocol includes clear steps for setup, execution, and purification, ensuring reproducibility and success for researchers employing this critical transformation.

Conclusion

2-Fluoro-5-iodo-3-nitropyridine and its commercially available isomers represent a class of powerful and versatile building blocks for chemical synthesis. The strategic placement of three distinct functional groups allows for a highly controlled and modular approach to constructing complex molecules. With a clear understanding of its commercial sourcing, safe handling procedures, and predictable reactivity profile, researchers are well-equipped to leverage this reagent to accelerate innovation in drug discovery, agrochemicals, and materials science.

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